

Application Notes and Protocols for Dimethyl 5-aminoisophthalate in Polymerization

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Compound of Interest

Compound Name: *Dimethyl 5-aminoisophthalate*

Cat. No.: *B182512*

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Introduction

Dimethyl 5-aminoisophthalate (DM5AIP) is a versatile monomer utilized in the synthesis of functional polymers. Its aromatic structure, coupled with the presence of both amine and ester functional groups, allows for its incorporation into a variety of polymer architectures, including polyamides, polyesters, and poly(ester-amide)s. These polymers are of significant interest in the biomedical and pharmaceutical fields due to their potential for tailored biodegradability, mechanical properties, and drug delivery capabilities. This document provides detailed application notes and experimental protocols for the use of DM5AIP as a monomer in polymerization, with a focus on applications relevant to drug development.

Properties of Dimethyl 5-aminoisophthalate

A summary of the key physical and chemical properties of **Dimethyl 5-aminoisophthalate** is provided in the table below.

Property	Value	Reference
CAS Number	99-27-4	[1]
Molecular Formula	C ₁₀ H ₁₁ NO ₄	[1]
Molecular Weight	209.20 g/mol	[1]
Appearance	Powder	
Melting Point	178-181 °C	
Solubility	Soluble in many polar organic solvents	[2]

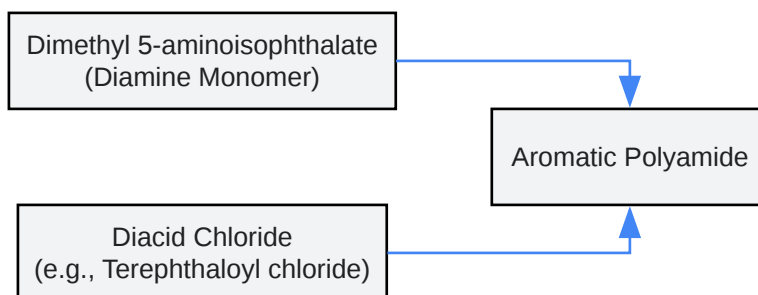
Polymerization Reactions Using Dimethyl 5-aminoisophthalate

DM5AIP can be polymerized through various methods, primarily polycondensation reactions, to form different types of polymers. The choice of co-monomer and polymerization technique dictates the final properties of the polymer.

Polyamide Synthesis

Aromatic polyamides, also known as aramids, can be synthesized using DM5AIP as the diamine monomer. These polymers are known for their high thermal stability and mechanical strength. The general reaction involves the condensation of DM5AIP with a diacid chloride.

Logical Relationship: Polyamide Synthesis



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Caption: Synthesis of aromatic polyamides via polycondensation.

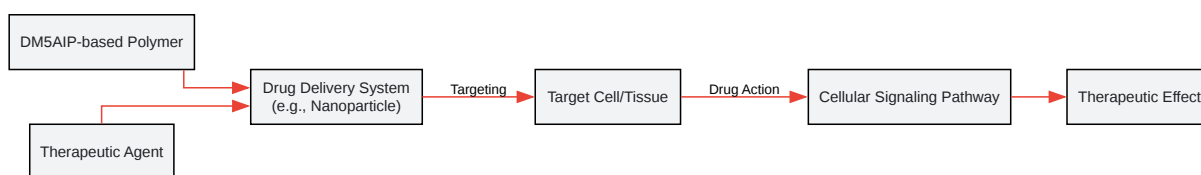
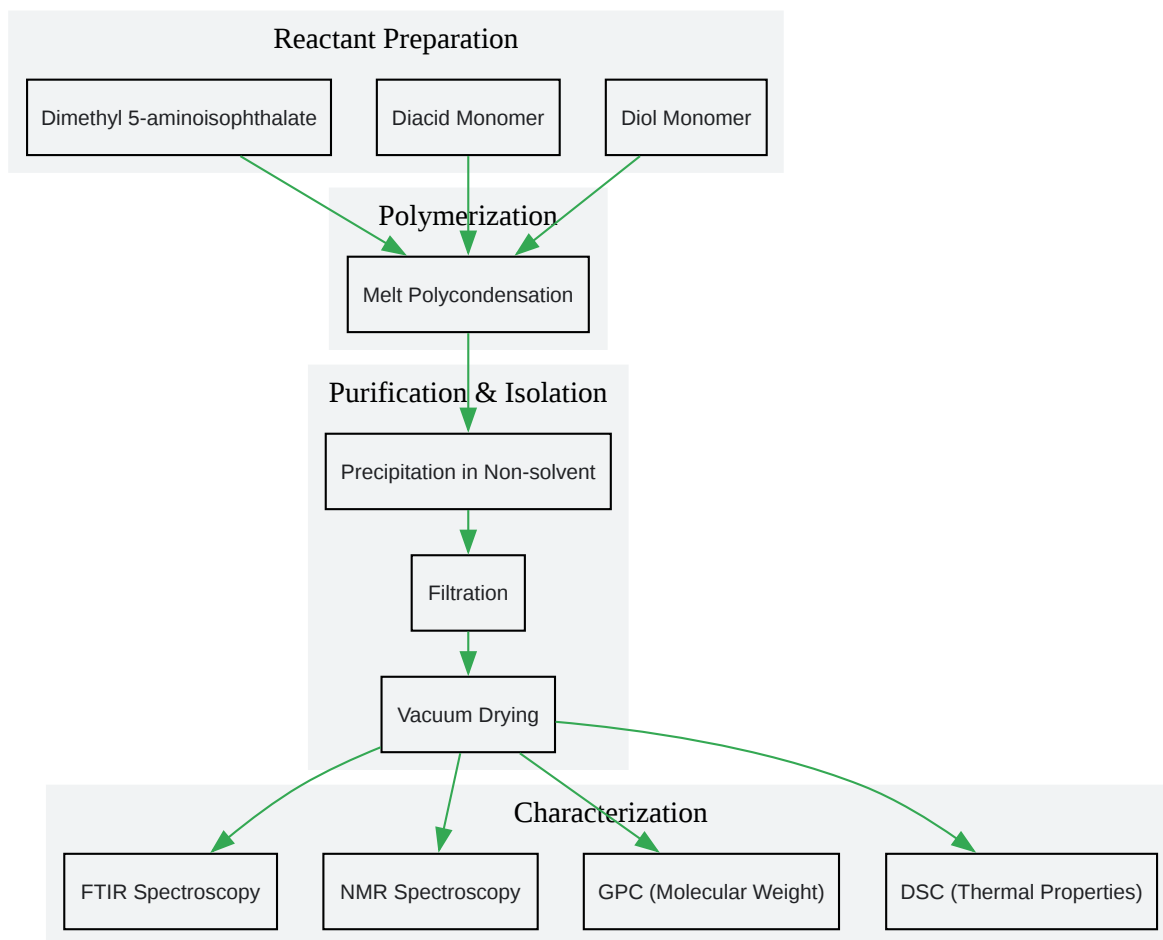
Polyester Synthesis

DM5AIP can also be used to synthesize polyesters, although this application is less common than its use in polyamide synthesis. In this case, the amine group would typically be modified or the polymerization would proceed through the ester functionalities, potentially with a diol co-monomer.

Poly(ester-amide) Synthesis

The bifunctional nature of DM5AIP makes it an ideal candidate for the synthesis of poly(ester-amide)s. These polymers combine the desirable properties of both polyesters (e.g., biodegradability) and polyamides (e.g., thermal and mechanical strength). The synthesis can be achieved by reacting DM5AIP with a diacid and a diol, or by reacting it with a monomer containing both a carboxylic acid and a hydroxyl group.

Experimental Workflow: Poly(ester-amide) Synthesis



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References

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